Technical Guide: Molecular Profile and Applications of Diethylthiophene Carboxamide

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*N,N-diethylthiophene-2-carboxamide*
CAS No.:	*14313-93-0*
Cat. No.:	*B346773*

Get Quote

Chemical Identity & Physicochemical Core

Diethylthiophene carboxamide typically refers to one of two regioisomers: **N,N-Diethylthiophene-2-carboxamide** or N,N-Diethylthiophene-3-carboxamide. These compounds serve as versatile bioisosteres for phenyl rings in drug design, offering unique electronic properties and metabolic stability profiles.

Fundamental Parameters

Both isomers share the same molecular formula and molecular weight.

© 2026 BenchChem. All rights reserved.

Parameter	Value	Technical Note
IUPAC Name	N,N-Diethylthiophene-2-carboxamide (or -3-)	Isomer depends on carbonyl attachment (C2 vs C3).
Molecular Formula	$C_9H_{13}NOS$	Composition: C (59.0%), H (7.1%), N (7.6%), O (8.7%), S (17.5%).
Molecular Weight	183.27 g/mol	Monoisotopic Mass: 183.0718 Da.
Physical State	Viscous Liquid / Oil	Typically dark yellow to amber oil at RT.
LogP (Oct/Water)	~1.3 – 2.1	Moderate lipophilicity; suitable for CNS penetration and cell permeability.
H-Bond Donors	0	Fully substituted amide nitrogen.[1]
H-Bond Acceptors	2	Carbonyl oxygen and Thiophene sulfur.

Isomeric Distinction

While they share physical constants, their electronic distributions differ, influencing binding affinity in protein pockets.

- 2-Isomer: The sulfur atom is adjacent to the carbonyl attachment, creating a stronger dipole and often higher metabolic susceptibility at the C5 position.
- 3-Isomer: Offers a different vector for the diethylamide group, often used to fine-tune steric clashes in enzyme active sites (e.g., SMS2 inhibitors).

Synthetic Methodology: Self-Validating Protocol

Objective: Synthesis of N,N-Diethylthiophene-3-carboxamide via Nucleophilic Acyl Substitution (Schotten-Baumann conditions).

© 2026 BenchChem. All rights reserved.

Reaction Logic

The synthesis utilizes the high reactivity of thiophene-3-carbonyl chloride with diethylamine. A non-nucleophilic base (TEA or DIPEA) or excess amine is required to scavenge the HCl byproduct, driving the equilibrium forward and preventing protonation of the nucleophile.

Reagents & Stoichiometry

- Precursor: Thiophene-3-carbonyl chloride (1.0 eq)
- Nucleophile: Diethylamine (1.1 eq)
- Base: Triethylamine (TEA) (1.2 eq)
- Solvent: Dichloromethane (DCM) (Anhydrous)

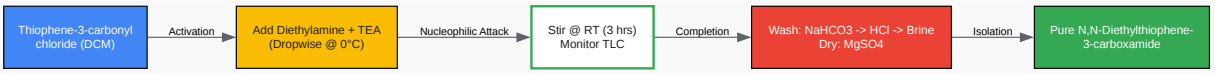
Step-by-Step Protocol

- Preparation: Purge a 250 mL round-bottom flask with N_2. Add Thiophene-3-carbonyl chloride (dissolved in DCM) and cool to 0°C to suppress side reactions (e.g., anhydride formation).
- Addition: Mix Diethylamine and TEA in DCM. Add this solution dropwise to the cooled acid chloride solution over 30 minutes. Critical: Exothermic reaction; maintain T < 5°C to prevent thermal decomposition.
- Reaction: Allow the mixture to warm to Room Temperature (RT) and stir for 3 hours. Monitor via TLC (Mobile phase: 30% EtOAc/Hexane).
- Quench & Workup:
  - Quench with saturated $NaHCO_3$ (neutralizes residual acid).
  - Extract organic layer (DCM).
  - Wash with 1M HCl (removes unreacted amine/TEA).
  - Wash with Brine, dry over $MgSO_4$, and concentrate in vacuo.

© 2026 BenchChem. All rights reserved.

- Purification: If necessary, purify via silica gel flash chromatography (Gradient: 0-20% EtOAc in Hexanes).

Synthesis Workflow Diagram



Click to download full resolution via product page

Caption: Step-wise synthetic pathway for N,N-diethylthiophene-3-carboxamide via acid chloride activation.

Pharmaceutical Relevance & Applications

The diethylthiophene carboxamide moiety is not merely a solvent or intermediate; it is a privileged scaffold in modern drug discovery.

Bioisosterism in Drug Design

The thiophene ring is a classic bioisostere for the benzene ring.

- Electronic Effects: Thiophene is electron-rich (π-excessive), allowing for stronger cation-π interactions with receptor residues compared to benzene.
- Metabolic Profile: The sulfur atom introduces potential oxidation sites (S-oxidation), which can be exploited to alter half-life (

).
- Steric Fit: The bond angle of C-S-C (~92°) is smaller than the C-C-C in benzene (120°), subtly altering the vector of the carboxamide substituents to fit tighter hydrophobic pockets.

Key Therapeutic Targets

Recent literature highlights this scaffold in several high-value targets:

- Sphingomyelin Synthase 2 (SMS2) Inhibitors:

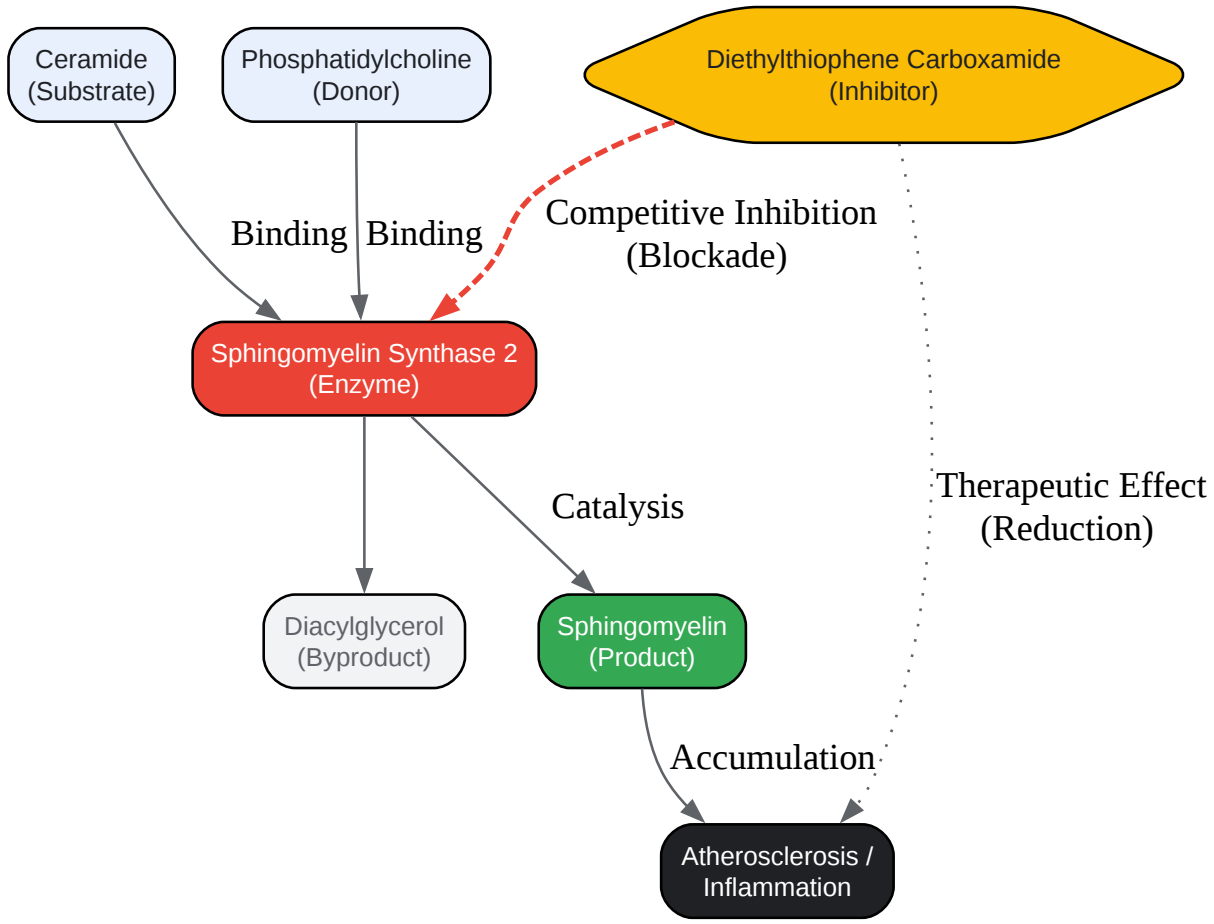
© 2026 BenchChem. All rights reserved.

- Context: SMS2 regulates sphingomyelin levels in the plasma membrane. Overactivity is linked to atherosclerosis and metabolic syndrome.
- Mechanism: Thiophene carboxamide derivatives (specifically 3-carboxamides) bind to the catalytic site of SMS2, preventing the transfer of phosphocholine to ceramide. This modulation is currently being investigated for Dry Eye Disease and vascular inflammation.

- VEGFR-2 Inhibitors (Angiogenesis):
  - Context: Vascular Endothelial Growth Factor Receptor 2 drives tumor angiogenesis.
  - Mechanism: The carboxamide nitrogen acts as a hinge binder, while the diethyl group occupies the hydrophobic pocket adjacent to the ATP-binding site.
- EP4 Receptor Antagonists:
  - Context: Prostaglandin E2 receptor 4 mediates inflammatory pain.
  - Mechanism:N,N-diethylthiophene derivatives have been patented as antagonists that block PGE2 binding, offering analgesia without the gastrointestinal side effects of NSAIDs.

Pharmacological Mechanism Diagram (SMS2 Inhibition)

© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

Caption: Mechanism of Action for Diethylthiophene Carboxamide derivatives in inhibiting SMS2-mediated Sphingomyelin synthesis.

Analytical Characterization

To validate the synthesis of N,N-Diethylthiophene-3-carboxamide ($C_9H_{13}NOS$), the following spectral signatures are diagnostic:

- ^1H NMR ($CDCl_3$, 400 MHz):
  - Aromatic Region: Distinct signals for thiophene protons at δ 7.3–7.5 ppm (often a doublet of doublets).
  - Aliphatic Region: Two quartets at δ 3.2–3.5 ppm (N-CH_2-) and two triplets at δ 1.1–1.3 ppm (-CH_3). Note: The amide bond rotation is restricted, often causing the ethyl groups to

© 2026 BenchChem. All rights reserved.

appear as magnetically non-equivalent (broad or split peaks).

- ^{13}C NMR:
  - Carbonyl: Signal at ~165 ppm.
  - Thiophene Carbons: Four signals in the 125–140 ppm range.
  - Ethyl Groups: Signals at ~40 ppm (CH_2) and ~13 ppm (CH_3).
- Mass Spectrometry (ESI+):
  - $[M+H]^+$: Peak at m/z 184.08.
  - $[M+Na]^+$: Peak at m/z 206.06.

References

- National Center for Biotechnology Information (2025).PubChem Compound Summary for CID 11389776, N,N-diethylthiophene-3-carboxamide. Retrieved from [Link]
- Liu, Y., et al. (2022).Discovery of a novel thiophene carboxamide analogue as a highly potent and selective sphingomyelin synthase 2 inhibitor for dry eye disease therapy.[2] Acta Pharmaceutica Sinica B. Retrieved from [Link]
- World Intellectual Property Organization (2009).WO2009020588A1 - Process for making thiophene carboxamide derivative. Patentscope.[3][4] Retrieved from
- Cheméo (2025).Thiophene-2-carboxamide, N,N-diethyl- Chemical Properties. Retrieved from [Link]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. chemscene.com [chemscene.com]
- 2. Discovery of a novel thiophene carboxamide analogue as a highly potent and selective sphingomyelin synthase 2 inhibitor for dry eye disease therapy - PMC [pmc.ncbi.nlm.nih.gov]
- 3. N,N-Dimethylthiophene-3-carboxamide | C7H9NOS | CID 13305450 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. N,N-diethylthiophene-3-carboxamide | C9H13NOS | CID 11389776 - PubChem [pubchem.ncbi.nlm.nih.gov]

- To cite this document: BenchChem. [Technical Guide: Molecular Profile and Applications of Diethylthiophene Carboxamide]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b346773/docs#technical-guide-molecular-profile-and-applications-of-diethylthiophene-carboxamide]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

© 2026 BenchChem. All rights reserved.

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.